

Technical Support Center: Investigating Off-Target Effects of Kinase Inhibitors

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Compound of Interest

Compound Name: BAR-072

Cat. No.: B15580048

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Disclaimer: Initial searches for "**BAR-072**" did not yield specific information on a compound with that designation. The following technical support guide has been developed based on publicly available information for ES-072, a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor. Researchers working with novel kinase inhibitors may find the principles and methodologies described herein to be relevant.

This guide provides frequently asked questions (FAQs) and troubleshooting advice for researchers investigating potential off-target effects of kinase inhibitors like ES-072.

Frequently Asked Questions (FAQs)

Q1: What are the known adverse events associated with ES-072 from clinical trials?

A1: A first-in-human phase 1 study of ES-072 in patients with non-small-cell lung cancer (NSCLC) harboring EGFR T790M mutations reported several common adverse events. These are summarized in the table below.

Adverse Event	Frequency (n=19)	Percentage
QT interval prolongation	11	57.9%
Anemia	5	26.3%
Mouth ulceration	4	21.1%
Keratosis	4	21.1%
Cough	4	21.1%
Data from a phase 1 clinical trial of ES-072.[1]		

Q2: What is the primary mechanism of action for ES-072?

A2: ES-072 is a third-generation epidermal growth factor receptor (EGFR) tyrosine kinase inhibitor (TKI).[1] It is designed to selectively target the EGFR T790M mutation, which is a common mechanism of resistance to earlier-generation EGFR TKIs in non-small-cell lung cancer.[1] The intended on-target effect is the inhibition of EGFR signaling pathways that drive tumor growth.

Q3: What are potential off-target effects and how can they be investigated?

A3: Off-target effects occur when a drug interacts with proteins other than its intended target. For kinase inhibitors, this can lead to unexpected cellular effects and clinical side effects. Investigating off-target effects is a critical component of preclinical and clinical drug development. Common approaches include:

- Kinome Profiling: Screening the inhibitor against a large panel of kinases to identify unintended interactions.
- Cell-Based Phenotypic Screening: Assessing the effects of the compound on various cellular processes in different cell lines.
- Proteomics and Metabolomics: Analyzing changes in the proteome and metabolome of cells or tissues following treatment to uncover unexpected pathway modulation.

Troubleshooting Guides

Problem: Unexpected cellular phenotype observed in vitro after treatment with a kinase inhibitor.

Possible Cause 1: Off-target kinase inhibition.

- Troubleshooting Steps:
 - Perform a kinome-wide scan: Use a commercially available service or in-house assay to screen your inhibitor against a broad panel of kinases. This can help identify potential off-target interactions.
 - Validate off-targets: Once potential off-targets are identified, validate these interactions using orthogonal assays, such as in vitro kinase assays with purified proteins or cellular thermal shift assays (CETSA) in a relevant cell line.
 - Structure-activity relationship (SAR) studies: Synthesize and test analogs of your inhibitor to determine if the on-target and off-target activities can be separated.

Possible Cause 2: Non-kinase off-target effects.

- Troubleshooting Steps:
 - Target deconvolution studies: Employ techniques such as affinity chromatography-mass spectrometry or chemical proteomics to identify the binding partners of your compound in an unbiased manner.
 - Evaluate compound properties: Assess the physicochemical properties of your inhibitor, such as solubility and potential for aggregation, which could lead to non-specific effects.

Problem: In vivo toxicity observed at therapeutic doses.

Possible Cause: On-target toxicity in non-tumor tissues or off-target effects.

- Troubleshooting Steps:

- Expression analysis of the on-target protein: Determine the expression pattern of the intended target kinase in the tissues exhibiting toxicity. High on-target expression in these tissues could explain the observed toxicity.
- Histopathological analysis: Conduct a detailed histopathological examination of affected tissues from preclinical toxicology studies to identify any cellular changes that may point towards a specific off-target mechanism.
- Correlate with clinical data: Compare the observed preclinical toxicities with the adverse event profile from clinical trials (if available) to identify potential translational safety signals. For ES-072, adverse events like QT interval prolongation and skin-related toxicities (keratosis, mouth ulceration) have been reported.[\[1\]](#)

Experimental Protocols

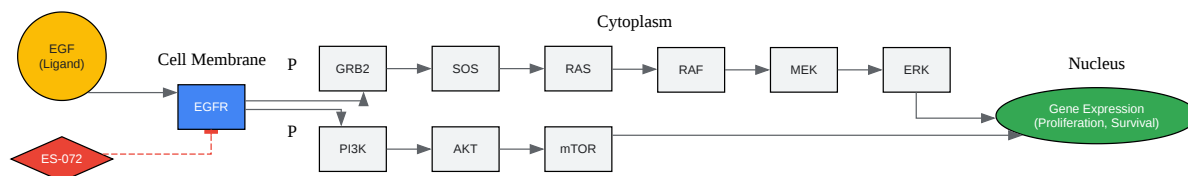
Protocol: Kinome Profiling using In Vitro Kinase Assay Panel

This protocol outlines a general procedure for assessing the selectivity of a kinase inhibitor.

- Compound Preparation:
 - Dissolve the test compound (e.g., ES-072) in 100% DMSO to create a high-concentration stock solution (e.g., 10 mM).
 - Perform serial dilutions in DMSO to generate a range of concentrations for testing.
- Kinase Assay:
 - Use a commercially available kinase panel (e.g., DiscoverX, Eurofins). These panels typically include hundreds of purified human kinases.
 - Assays are usually performed in multi-well plates. Each well contains a specific kinase, a suitable substrate (peptide or protein), and ATP.
 - Add the test compound at various concentrations to the assay wells.
 - Initiate the kinase reaction by adding ATP.

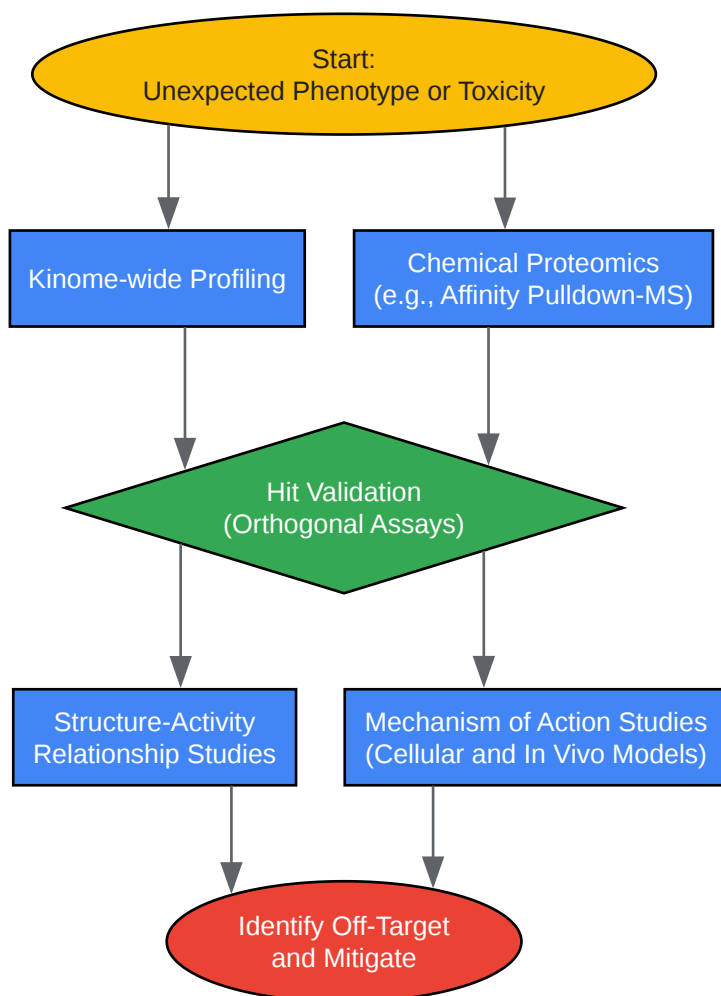
- Incubate for a specified time at a controlled temperature (e.g., 30°C).
- Detection:
 - The method of detection will depend on the assay platform. Common methods include:
 - Radiometric assays measuring the incorporation of ^{32}P or ^{33}P from ATP into the substrate.
 - Fluorescence-based assays measuring the binding of a phosphospecific antibody or the change in fluorescence of a labeled substrate.
 - Luminescence-based assays that quantify the amount of ATP remaining after the kinase reaction.
- Data Analysis:
 - Calculate the percentage of kinase activity remaining at each concentration of the test compound relative to a DMSO control.
 - Plot the percentage of inhibition versus the compound concentration (log scale).
 - Determine the IC₅₀ value (the concentration of inhibitor required to inhibit 50% of the kinase activity) for the on-target kinase and any identified off-targets.
 - Selectivity can be expressed as the ratio of IC₅₀ values for off-target kinases versus the on-target kinase.

Visualizations



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Caption: Simplified EGFR signaling pathway and the inhibitory action of ES-072.



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Caption: Experimental workflow for identifying and validating off-target effects.

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References

- 1. First-in-Human Phase 1 Study of ES-072, an Oral Mutant-Selective EGFR T790M Inhibitor, in Non-Small-Cell Lung Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
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